

An In-depth Technical Guide to 7-Bromo-4-hydroxy-2-phenylquinoline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7-Bromo-4-hydroxy-2-phenylquinoline

Cat. No.: B1338988

[Get Quote](#)

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological significance of **7-Bromo-4-hydroxy-2-phenylquinoline**. Designed for researchers, scientists, and professionals in drug development, this document consolidates available data to facilitate further investigation and application of this quinoline derivative.

Core Compound Properties

7-Bromo-4-hydroxy-2-phenylquinoline is a halogenated derivative of the quinoline scaffold, a heterocyclic aromatic compound. The presence of the bromine atom, a hydroxyl group, and a phenyl ring on the core structure suggests potential for diverse chemical reactivity and biological activity.

Physicochemical Data

A summary of the key quantitative data for **7-Bromo-4-hydroxy-2-phenylquinoline** is presented in the table below.

Property	Value	Reference
Molecular Weight	300.15 g/mol	[1][2]
Molecular Formula	C ₁₅ H ₁₀ BrNO	[1][2]
CAS Number	825620-24-4	[2]
Physical Form	Brown powder or solid	[1][2]
Purity	≥95%	[1]

Structural Information

Identifier	Value	Reference
SMILES	<chem>Oc1cc(nc2cc(Br)ccc12)-c3ccccc3</chem>	[2]
InChI	1S/C15H10BrNO/c16-11-6-7-12-14(8-11)17-13(9-15(12)18)10-4-2-1-3-5-10/h1-9H,(H,17,18)	[2]

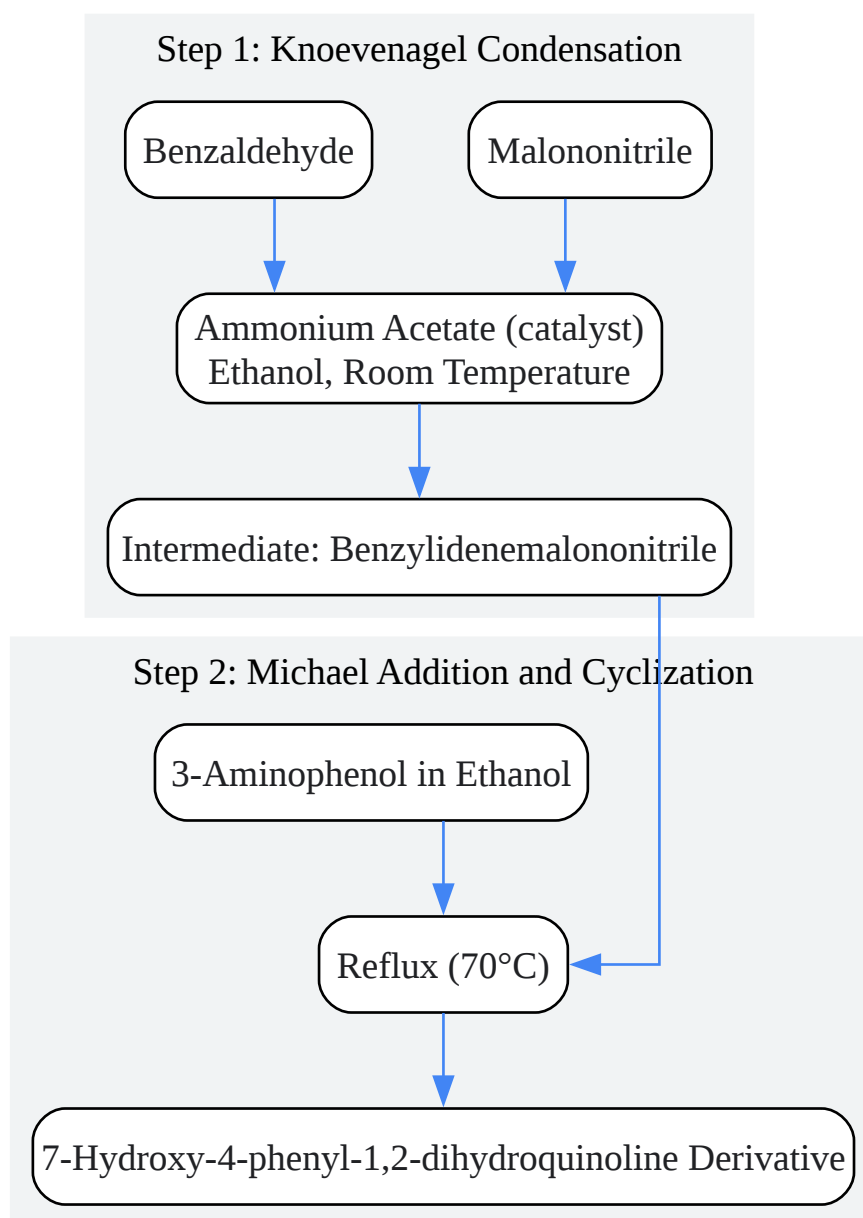
Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **7-Bromo-4-hydroxy-2-phenylquinoline** is not readily available in the cited literature, a general methodology for the synthesis of structurally related 7-hydroxy-4-phenyl-1,2-dihydroquinoline derivatives has been reported. This protocol can serve as a foundational method for the targeted synthesis of the bromo-substituted analog.

General One-Pot, Three-Component Synthesis of 7-Hydroxy-4-phenylquinoline Derivatives

This method involves a one-pot reaction of an appropriate benzaldehyde, malononitrile, and 3-aminophenol, catalyzed by ammonium acetate.

Experimental Workflow:



[Click to download full resolution via product page](#)

A generalized workflow for the synthesis of 7-hydroxy-4-phenylquinoline derivatives.

Detailed Methodology:

- To a solution of malononitrile (5.0 mmol) and ammonium acetate (30 mol %) in 10 mL of ethanol, the appropriate benzaldehyde (5.0 mmol) is added and stirred at room temperature for 5–10 minutes to yield the intermediate benzylidenemalononitrile as a solid product.

- The reaction mixture is then heated to 70 °C to dissolve the intermediate.
- A solution of 3-aminophenol (5.0 mmol) in 10 mL of ethanol is added to the reaction mixture.
- The mixture is refluxed for 15–90 minutes.
- The resulting solid product is filtered and washed with hot ethanol to obtain the highly pure corresponding 7-hydroxy-4-phenyl-1,2-dihydroquinoline derivative.

To synthesize **7-Bromo-4-hydroxy-2-phenylquinoline**, this protocol could be adapted by utilizing 4-bromo-3-aminobenzonitrile or a similar starting material, though this would require further experimental optimization.

Potential Biological Activity and Signaling Pathways

Direct studies on the biological activity of **7-Bromo-4-hydroxy-2-phenylquinoline** are limited. However, the broader class of quinoline derivatives is known for a wide range of pharmacological effects, suggesting potential avenues of investigation for this specific compound.

Established Biological Activities of Quinoline Analogs

Quinoline derivatives have been reported to exhibit a variety of biological activities, including:

- Antimicrobial
- Antiviral
- Antimalarial
- Anti-inflammatory
- Antibacterial

The 2-phenylquinoline-4-carboxamide derivatives, which are structurally related, have been identified as potent and selective non-peptide competitive agonists for the human neurokinin-3 receptor.

Postulated Signaling Pathway Involvement

Given the known activities of similar compounds, **7-Bromo-4-hydroxy-2-phenylquinoline** could potentially interact with various cellular signaling pathways. The diagram below illustrates a hypothetical logical relationship for screening its potential biological effects based on the activities of related compounds.



[Click to download full resolution via product page](#)

A logical workflow for the biological evaluation of novel quinoline compounds.

Safety Information

It is crucial to handle **7-Bromo-4-hydroxy-2-phenylquinoline** with appropriate safety precautions. The compound is classified as hazardous.

Hazard Summary:

Hazard Statement	Description
H301	Toxic if swallowed
H318	Causes serious eye damage
H413	May cause long lasting harmful effects to aquatic life

Appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cymitquimica.com [cymitquimica.com]
- 2. 7-Bromo-4-hydroxy-2-phenylquinoline AldrichCPR 825620-24-4 [sigmaaldrich.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 7-Bromo-4-hydroxy-2-phenylquinoline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1338988#7-bromo-4-hydroxy-2-phenylquinoline-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com